

Application Notes and Protocols for A63162 in Inflammation Assays

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Compound of Interest

Compound Name: A63162

Cat. No.: B1664233

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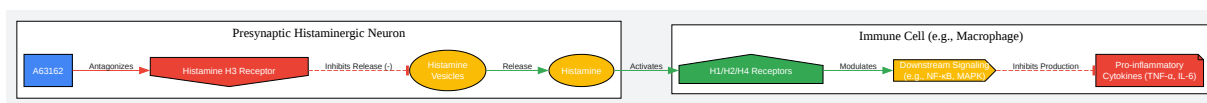
Introduction

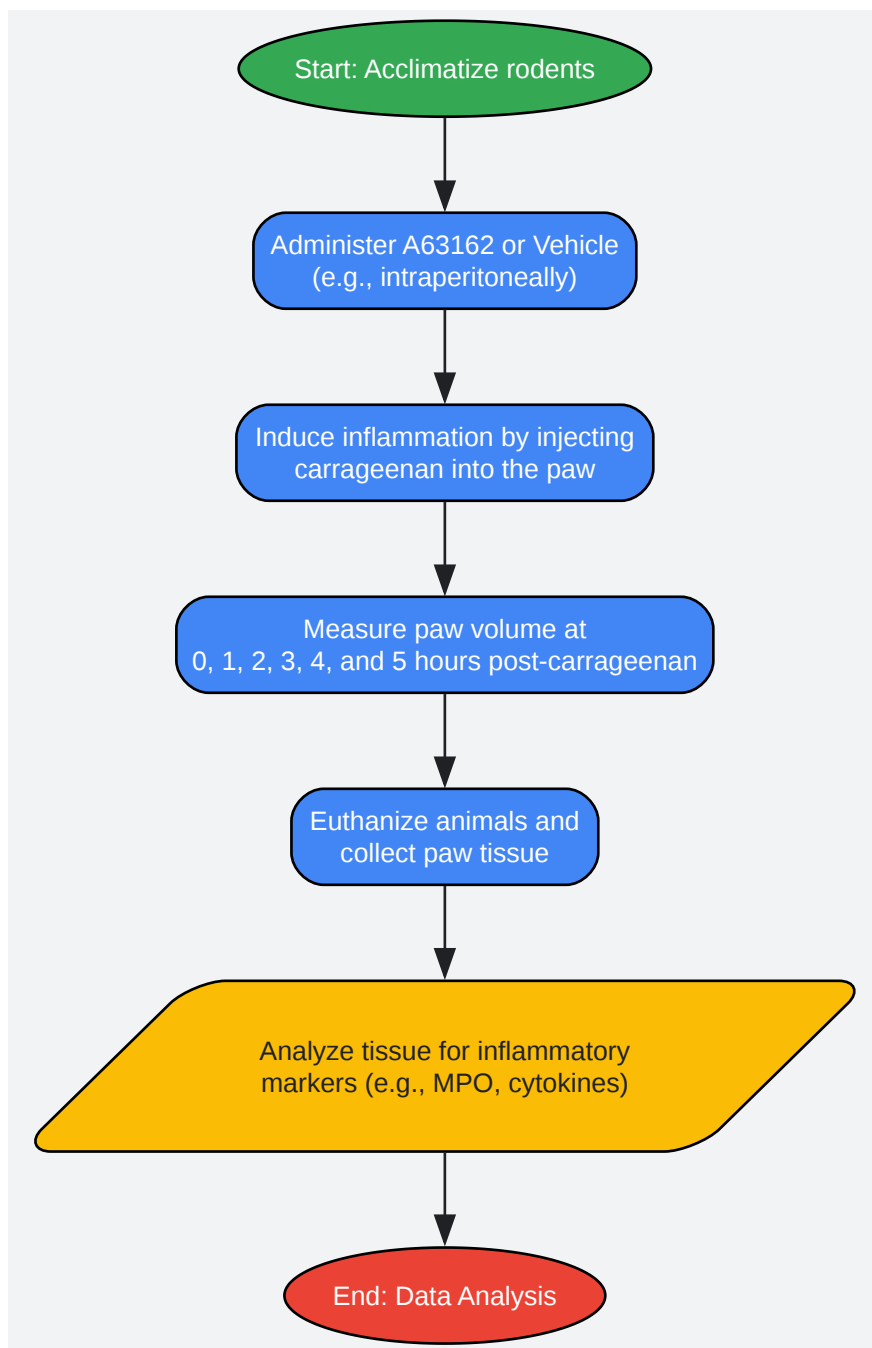
A63162 is a novel and potent selective antagonist of the histamine H3 receptor. The histamine H3 receptor primarily acts as a presynaptic autoreceptor on histaminergic neurons, inhibiting histamine release.[1] By blocking these receptors, **A63162** is hypothesized to increase histamine levels in the synaptic cleft. While histamine is a well-known mediator of acute inflammatory and allergic responses, the sustained modulation of histamine signaling through H3 receptor antagonism may have complex, context-dependent anti-inflammatory or immunomodulatory effects. These application notes provide detailed protocols for evaluating the anti-inflammatory potential of **A63162** in both in vitro and in vivo models.

Hypothesized Mechanism of Action

A63162, as a selective histamine H3 receptor antagonist, is proposed to exert its anti-inflammatory effects through the modulation of histamine release and its subsequent interaction with other histamine receptors (H1, H2, and H4) on immune cells. The H3 receptor is a G-protein coupled receptor (GPCR) that inhibits histamine synthesis and release.[2] By antagonizing the H3 receptor, **A63162** is expected to disinhibit histamine release, leading to increased local concentrations of histamine. This elevated histamine can then act on H1, H2, and H4 receptors on various immune cells, including macrophages, T cells, and dendritic cells,

to modulate the production of pro-inflammatory and anti-inflammatory cytokines and other inflammatory mediators.





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References

- 1. H3 receptor antagonist - Wikipedia [en.wikipedia.org]
- 2. frontiersin.org [frontiersin.org]
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